

Application Note: Using Penitricin in Microbial Sensitivity Tests

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Compound of Interest

Compound Name:	Penitricin
CAS No.:	92279-91-9
Cat. No.:	B1219807

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Introduction & Scientific Context

Penitricin (Hydroxymethyl-cyclopropenone) is a novel antibiotic originally isolated from *Penicillium aculeatum*.^{[1][2][3]} Unlike the beta-lactam class (e.g., Penicillin) which targets cell wall synthesis, **Penitricin** belongs to the cyclopropenone class of antibiotics. Its antimicrobial activity is driven by the highly strained and reactive cyclopropenone ring, which acts as a potent electrophile.

This guide addresses the specific challenges of working with **Penitricin**, particularly its chemical instability and unique mechanism of action. Researchers utilizing **Penitricin** for microbial sensitivity profiling must adhere to strict handling protocols to prevent spontaneous ring-opening and subsequent loss of bioactivity.

Core Mechanism of Action

The biological activity of **Penitricin** is linked to the alkylation of essential thiol (-SH) groups within bacterial enzymes. The strained cyclopropenone ring undergoes nucleophilic attack by sulfhydryl groups (e.g., cysteine residues in enzymes such as DNA polymerase or metabolic synthases), forming a covalent adduct that irreversibly inhibits enzyme function.

Target Spectrum: Primary activity against Gram-negative bacteria (e.g., E. coli, Proteus spp., Pseudomonas spp.), with variable activity against Gram-positives.

Chemical Profile & Handling (Critical)

Warning: **Penitricin** is chemically distinct from Penicillin. It does not contain a beta-lactam ring but relies on a cyclopropenone skeleton that is sensitive to pH extremes and nucleophiles.

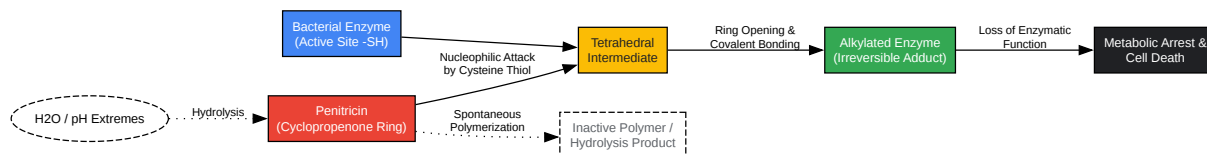
Property	Specification
Chemical Name	Hydroxymethyl-cyclopropenone
Molecular Weight	~84.07 g/mol (Derived from structure)
Solubility	Soluble in Water, Methanol, DMSO.
Stability	Unstable in acidic/basic conditions. Polymerizes at room temp in pure form.[4]
Storage	-20°C (Desiccated). Store as a dry powder until immediate use.

Preparation Protocol

- Solvent Choice: Use 10 mM Phosphate Buffer (pH 7.0) or anhydrous DMSO. Avoid unbuffered water (pH fluctuations can trigger degradation).
- Stock Concentration: Prepare a 10 mg/mL stock solution immediately prior to use.
- Sterilization: Do NOT autoclave. Use 0.22 µm PVDF syringe filtration.
- Usage Window: Use within 30 minutes of reconstitution. Discard unused liquid stock.

Mechanism of Action Visualization

The following diagram illustrates the proposed pathway of **Penitricin**-mediated enzyme inhibition via thiol alkylation.



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Figure 1: Mechanism of Action showing thiol-mediated alkylation of bacterial enzymes and potential degradation pathways.

Protocol: MIC Determination (Broth Microdilution)

This protocol is adapted from CLSI standards but modified for the instability of **Penitricin**.

Materials

- Test Organism: E. coli K12 (Gram-neg control), S. aureus (Gram-pos control).
- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Plate: 96-well sterile polystyrene microplate (U-bottom).
- Reagent: **Penitricin** (Dry powder, >95% purity).

Step-by-Step Workflow

Step 1: Inoculum Preparation

- Culture bacteria overnight on non-selective agar.
- Suspend colonies in saline to match 0.5 McFarland Standard ($\sim 1.5 \times 10^8$ CFU/mL).
- Dilute this suspension 1:100 in CAMHB to achieve a final challenge concentration of $\sim 5 \times 10^5$ CFU/mL.

Step 2: Antibiotic Plate Preparation (Immediate) Perform this step <15 mins before inoculation.

- Dissolve **Penitricin** in 10 mM Phosphate Buffer (pH 7.0) to 2x the highest desired testing concentration (e.g., 128 µg/mL).
- Add 100 µL of CAMHB to columns 2–12 of the microplate.
- Add 200 µL of **Penitricin** stock to column 1.
- Perform serial 2-fold dilutions (transfer 100 µL) from column 1 through column 10. Discard 100 µL from column 10.
- Controls:
 - Column 11: Growth Control (Media + Bacteria only).
 - Column 12: Sterility Control (Media only).

Step 3: Inoculation & Incubation

- Add 100 µL of the diluted bacterial inoculum (Step 1) to wells in columns 1–11.
- Final Volume: 200 µL per well.
- Seal plate with breathable film to prevent evaporation.
- Incubate at 35°C ± 2°C for 16–20 hours.
 - Note: Do not extend incubation beyond 20h as degradation of **Penitricin** may allow "breakthrough" growth of survivors.

Step 4: Analysis

- Visual read: Determine the Minimum Inhibitory Concentration (MIC) as the lowest concentration with no visible turbidity.
- Verify with OD600 absorbance if available.

Data Interpretation & Representative Values

Penitricin typically exhibits a spectrum favoring Gram-negative organisms. The values below are representative of expected results for a functional assay.

Organism	Gram Status	Typical MIC Range (µg/mL)	Interpretation
Escherichia coli	Negative	1.0 – 8.0	Sensitive
Proteus vulgaris	Negative	2.0 – 16.0	Sensitive
Pseudomonas aeruginosa	Negative	8.0 – 32.0	Moderate/Variable
Staphylococcus aureus	Positive	> 64.0	Resistant (Typically)
Bacillus subtilis	Positive	> 32.0	Resistant

Note: High MIC values in Gram-positives may result from the inability of the cyclopropenone ring to penetrate the thick peptidoglycan layer or lack of specific transport mechanisms.

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
High MICs across all strains	Hydrolysis of Penitricin ring.	Ensure stock was prepared <15 mins before use. Check pH of buffer (must be neutral).
Precipitation in wells	Solvent incompatibility.	Use <1% DMSO final concentration. Ensure predilution in Phosphate Buffer.
"Skipped" wells	Pipetting error or contamination.	Use reverse pipetting for viscous bacterial suspensions.
Growth in Sterility Control	Contaminated buffer/stock.	Filter sterilize (0.22 µm) all reagents. Do NOT autoclave Penitricin.

References

- Okuda, T., et al. (1984).^{[1][3][5][6]} "**Penitricin**, a new class of antibiotic produced by *Penicillium aculeatum*.^{[1][3][5][6]} I. Taxonomy of the producer strain and fermentation."^[6] *The Journal of Antibiotics*, 37(7), 712-717.^[6]
- Okuda, T., et al. (1984).^{[1][3][5][6]} "**Penitricin**, a new class of antibiotic produced by *Penicillium aculeatum*. II.^{[1][3][5]} Isolation and characterization." *The Journal of Antibiotics*, 37(7), 718-722.^[5]
- Okuda, T., Shimma, N., & Furumai, T. (1984).^{[1][3][5]} "**Penitricin**, a new class of antibiotic produced by *Penicillium aculeatum*.^{[1][3][5][6]} III. Structural confirmation by chemical synthesis and biological activity."^{[1][3]} *The Journal of Antibiotics*, 37(7), 723-727.^[1]
- Okuda, T., & Furumai, T. (1985). "**Penitricin**, a new class of antibiotic produced by *Penicillium aculeatum*.^{[1][3][5][6]} IV. Biosynthesis." *The Journal of Antibiotics*, 38(5), 631-635.

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Sources

- [1. Penitricin, a new class of antibiotic produced by *Penicillium aculeatum*. III. Structural confirmation by chemical synthesis and biological activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Penitricin, a new class of antibiotic produced by *Penicillium aculeatum*. IV. Biosynthesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. semanticscholar.org \[semanticscholar.org\]](#)
- [4. Cyclopropenone - Wikipedia \[en.wikipedia.org\]](#)
- [5. Penitricin, a new class of antibiotic produced by *Penicillium aculeatum*. II. Isolation and characterization - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 6. Penitricin, a new class of antibiotic produced by *Penicillium aculeatum*. I. Taxonomy of the producer strain and fermentation - PubMed [pubmed.ncbi.nlm.nih.gov]
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